

Introduction of fluorine into organic molecules using 2-fluoroallyl bromide

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Compound of Interest

Compound Name: 3-Bromo-2-fluoroprop-1-ene

CAS No.: 35386-83-5

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Technical Guide: Strategic Fluorination using 2-Fluoroallyl Bromide

Executive Summary

2-Fluoroallyl bromide (3-bromo-2-fluoropropene) is a specialized electrophile used to introduce the 2-fluoroallyl moiety—a versatile structural motif in medicinal chemistry. Unlike simple allyl halides, the presence of the fluorine atom at the vinylic position (C2) significantly alters the electronic bias of the molecule, influencing both the reactivity of the allylic system and the conformational landscape of the final product.

This guide details the strategic application of 2-fluoroallyl bromide in Indium-mediated Barbier-type allylations, Palladium-catalyzed cross-couplings, and Ring-Closing Metathesis (RCM) workflows. It is designed for medicinal chemists seeking to modulate metabolic stability or pKa via precise fluorine insertion.^[1]

Part 1: Reagent Profile & Handling

Property	Specification
IUPAC Name	3-Bromo-2-fluoroprop-1-ene
CAS Number	156-46-7
Structure	$\text{CH}_2=\text{C}(\text{F})-\text{CH}_2\text{Br}$
Molecular Weight	138.97 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~85 °C (estimated)
Stability	Sensitive to light and moisture; store at 2–8°C under argon.
Hazards	Lachrymator, Vesicant. Causes severe skin burns and eye damage. Handle only in a fume hood.

Strategic Value: The 2-fluoroallyl group acts as a bioisostere for ketones or amides due to the dipole of the C–F bond. Additionally, the vinyl fluorine atom resists metabolic defluorination, unlike aliphatic fluorines which are prone to S_N2 displacement or elimination.

Part 2: Core Methodologies

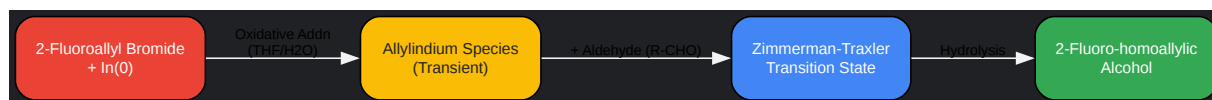
Indium-Mediated Barbier Allylation

This is the most robust method for introducing the 2-fluoroallyl group into aldehydes and ketones. Unlike Grignard or Lithio reagents, organoindium intermediates tolerate hydroxyl and carboxyl groups, allowing for reactions in aqueous media without extensive protection strategies.

Mechanism & Regioselectivity: The reaction proceeds via a transient allylindium species. The coordination of the aldehyde oxygen to the indium center directs the nucleophilic attack. While simple allyl indium reagents attack exclusively at the

-position, the 2-fluoro substituent introduces a steric and electronic bias that generally preserves

-selectivity, yielding 2-fluoro-homoallylic alcohols.



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Figure 1: Mechanistic pathway for Indium-mediated allylation. The reaction proceeds through a cyclic transition state, delivering the fluorinated allyl group to the carbonyl.

Protocol: Synthesis of 2-Fluoro-homoallylic Alcohols

- Preparation: To a solution of the aldehyde (1.0 equiv) in THF:H₂O (1:1 v/v), add 2-fluoroallyl bromide (1.2–1.5 equiv).
- Activation: Add Indium powder (1.2 equiv, 100 mesh) in one portion.
- Reaction: Stir vigorously at room temperature for 4–12 hours. The mixture may turn turbid.
- Workup: Quench with dilute HCl (1M). Extract with ethyl acetate. Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc).

Expert Insight: If the reaction is sluggish, adding a catalytic amount of sodium iodide (10 mol%) can activate the indium surface.

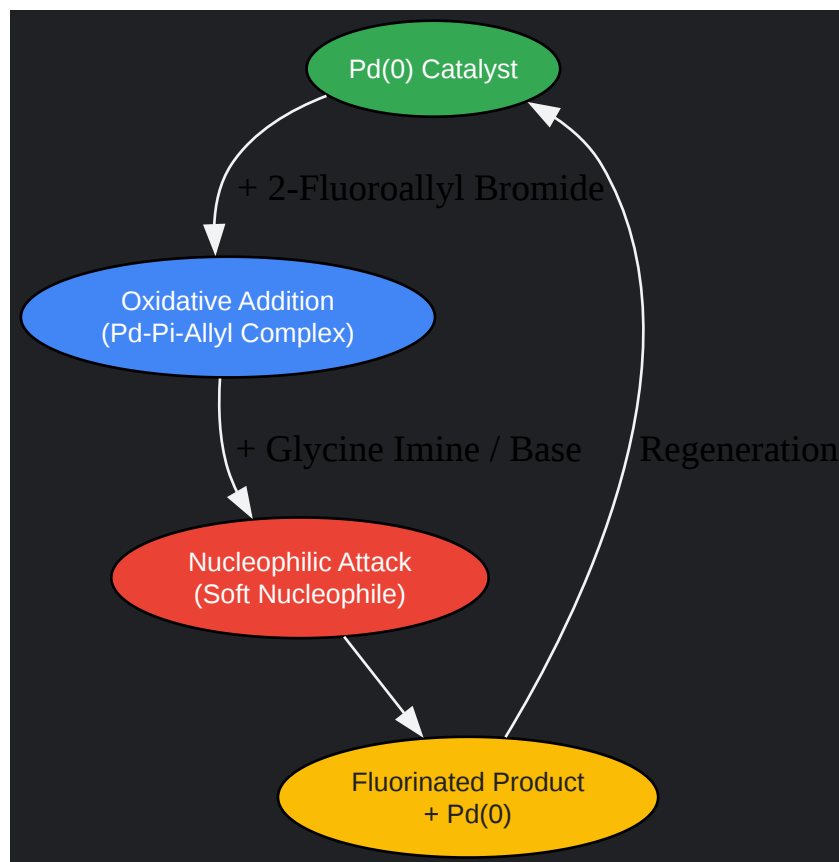
Palladium-Catalyzed Allylic Alkylation (Tsuji-Trost Type)

For constructing fluorinated amino acids or complex carbon skeletons, Pd-catalyzed alkylation is superior. The fluorine atom on the allyl system affects the stability of the

-allyl palladium complex, often requiring specific ligands to prevent decomposition or isomerization.

Application: Synthesis of

-(2-fluoroallyl) amino acids via alkylation of glycine imines.



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Figure 2: Catalytic cycle for the Pd-catalyzed introduction of the 2-fluoroallyl group. The fluorine atom remains on the central carbon of the allyl system.

Protocol Highlights:

- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (5 mol%) or $\text{Pd}_2(\text{dba})_3$ with dppe.
- Base: K_2CO_3 or Cs_2CO_3 (2.0 equiv).
- Solvent: Acetonitrile or DMF (anhydrous).
- Temperature: 60–80 °C.
- Note: The 2-fluoro substituent can retard the rate of oxidative addition compared to non-fluorinated allyl bromide; slightly higher temperatures or more active catalysts (e.g., Pd-

BrettPhos) may be required for sterically hindered nucleophiles.

Part 3: Advanced Application – Fluorinated Heterocycles

A powerful strategy involves the "Alkylation-RCM" sequence. By introducing the 2-fluoroallyl group onto an amine or alcohol that already contains an olefin, one can close the ring using Ruthenium-based metathesis catalysts (Grubbs I/II) to form fluorinated heterocycles.

Workflow:

- Alkylation: React an amino acid ester or allylic alcohol with 2-fluoroallyl bromide (using K_2CO_3 /DMF).
- RCM: Treat the resulting diene with Grubbs II catalyst (5 mol%) in CH_2Cl_2 at reflux.
- Result: Formation of 5-, 6-, or 7-membered rings containing a vinyl fluoride motif (e.g., fluorinated dehydropiperidines).

Part 4: Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Indium)	Indium surface passivation	Sonicate the In powder with dilute HCl, then wash with EtOH/Ether before use. Add 10% NaI.
Regioisomer Mixtures	vs attack ambiguity	Switch to non-polar solvents (THF only) or lower temperature (0°C) to favor the kinetic -product.
Decomposition	Allylic C-F bond instability	Avoid strong Lewis acids (e.g., AlCl ₃) which can trigger fluoride elimination. Use mild bases (Cs ₂ CO ₃).
Lachrymatory Effect	Volatility of reagent	Quench all glassware and syringes in a 10% NaOH solution immediately after use to destroy residual bromide.

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